

Properties of 2'-O-methyl-5-iodouridine phosphoramidite

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Compound of Interest

Compound Name: 2'-O-Me-5-I-U-3'-phosphoramidite

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An In-depth Technical Guide to 2'-O-methyl-5-iodouridine Phosphoramidite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of 5'-O-DMT-2'-O-methyl-5-iodouridine-3'-cyanoethyl phosphoramidite. This key building block is instrumental in the synthesis of modified oligonucleotides for a range of applications, including therapeutic antisense oligonucleotides (ASOs), siRNAs, and diagnostic probes.

Core Properties and Specifications

The incorporation of 2'-O-methyl and 5-iodo modifications into a uridine nucleoside confers specific, advantageous properties to oligonucleotides. The 2'-O-methyl group provides significant nuclease resistance and increases the binding affinity of the oligonucleotide to its target RNA sequence. The 5-iodo modification can be used for various purposes, including as a heavy atom for X-ray crystallography studies of nucleic acid structures or for post-synthetic modifications.

The phosphoramidite is the activated monomer form used in automated solid-phase oligonucleotide synthesis.[1] It features a 5'-O-dimethoxytrityl (DMT) group for selective, acid-labile protection and a 3'-phosphoramidite moiety that reacts with the free 5'-hydroxyl of the growing oligonucleotide chain.[2]

Data Presentation: Physicochemical Properties

Quantitative data for the phosphoramidite and its precursor nucleoside are summarized below.

Table 1: Physicochemical Properties of 5'-O-DMT-2'-O-methyl-5-iodouridine-3'-CEP

Property	Value	Reference
CAS Number	2382941-85-5	[1] [3]
Molecular Formula	C ₄₀ H ₄₈ IN ₄ O ₉ P	[4]
Formula Weight	886.71 g/mol	[4]
Appearance	White Powder (Typical)	[5]
Purity (Typical)	≥95% (HPLC)	[5] [6]

| Storage | Store at -20 °C [\[5\]](#) |

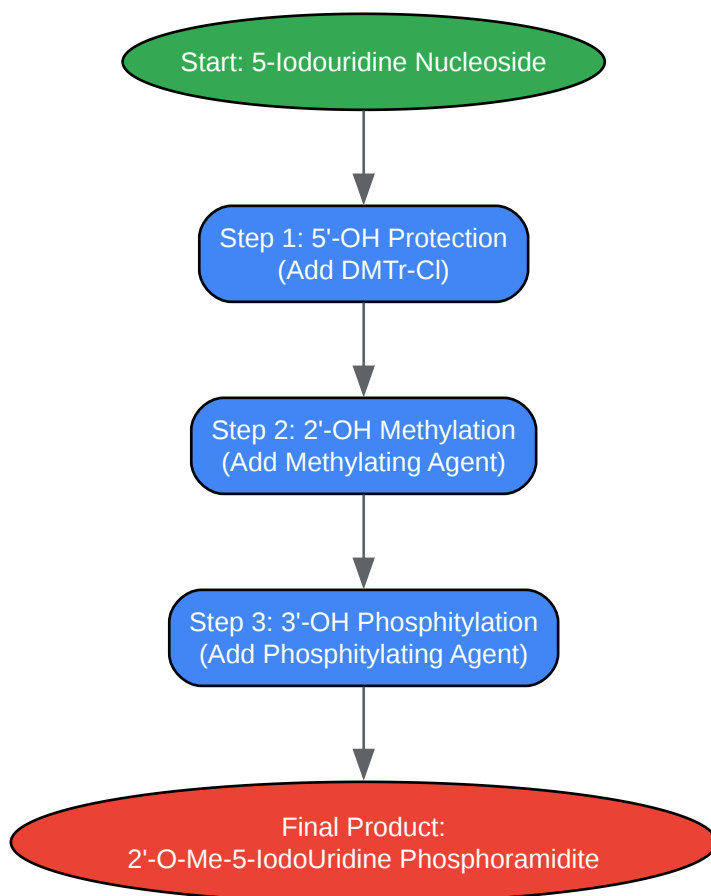
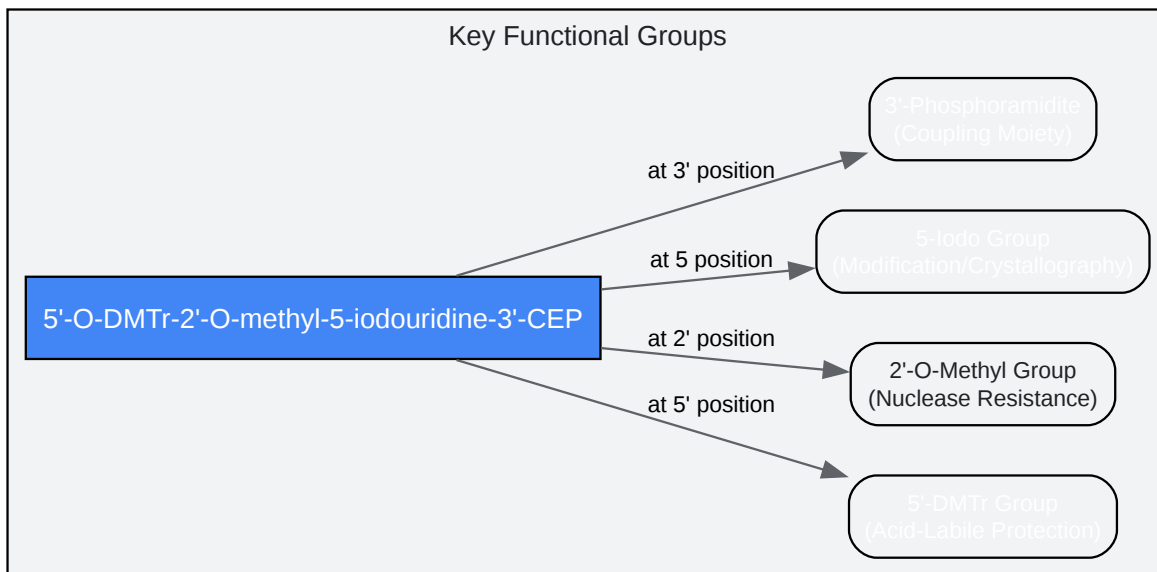
Table 2: Properties of Precursor Nucleoside (5-Iodo-2'-O-methyluridine)

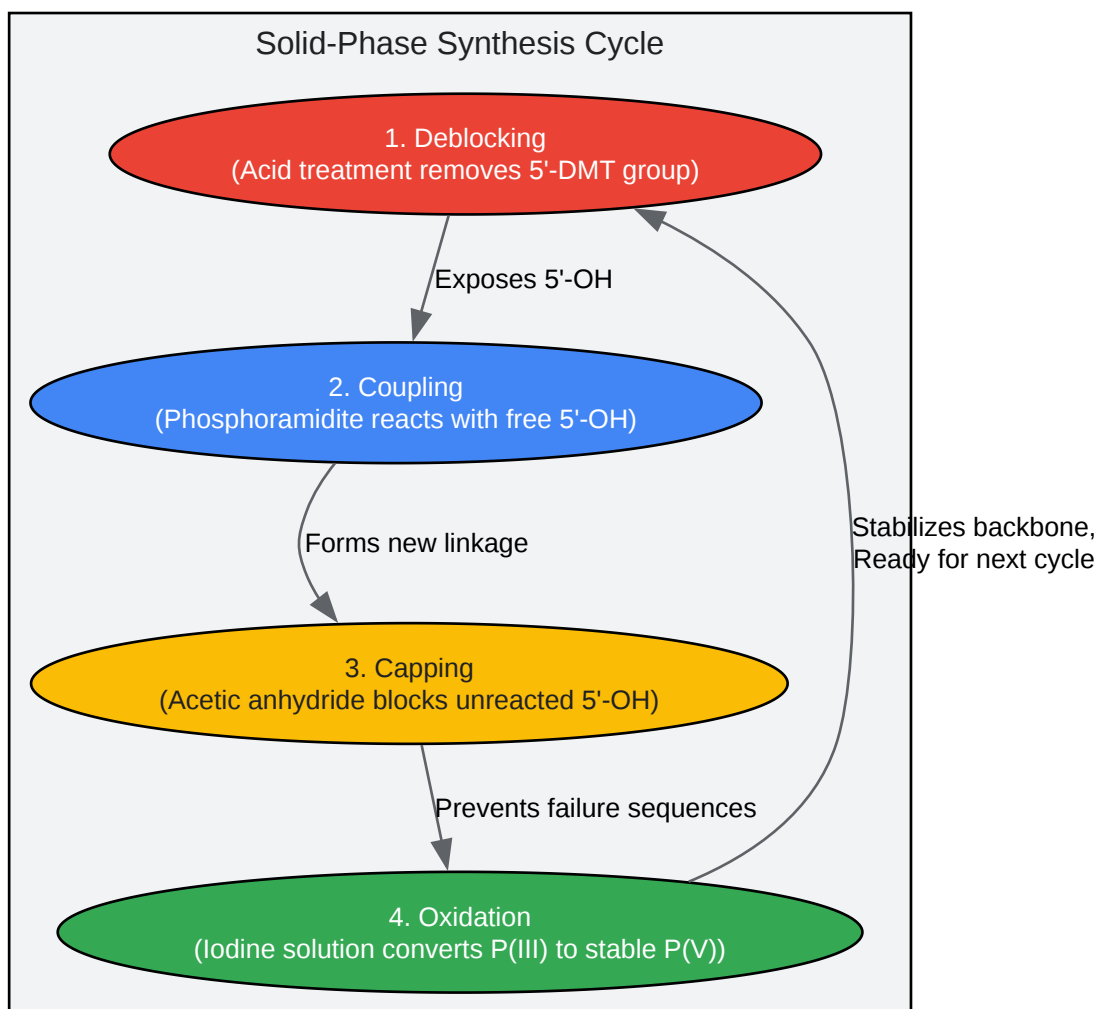
Property	Value	Reference
CAS Number	34218-84-3	[7]
Molecular Formula	C ₁₀ H ₁₃ IN ₂ O ₆	[7]
Molecular Weight	384.12 g/mol	[7] [8]
Solubility	Slightly soluble (2.6 g/L at 25 °C)	[8]

| Storage | 10°C - 25°C [\[7\]](#) |

Synthesis and Chemical Workflow

The synthesis of 2'-O-methyl-5-iodouridine phosphoramidite involves a multi-step process starting from a precursor nucleoside. The final and most critical step is the phosphorylation of the 3'-hydroxyl group.





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